

Preparing a Stock Solution of 11-Ketodihydrotestosterone-d3: An Application Note and Protocol

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Compound of Interest

Compound Name: 11-Ketodihydrotestosterone-d3

Cat. No.: B12359816

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This document provides a comprehensive guide for the preparation, handling, and storage of a stock solution of **11-Ketodihydrotestosterone-d3** (11-KDHT-d3). This deuterated analog of the potent androgen 11-Ketodihydrotestosterone is primarily utilized as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS)[1][2]. The inclusion of stable heavy isotopes aids in the accurate quantification of the unlabeled analyte in various biological matrices[1].

Physicochemical Properties and Solubility Data

11-Ketodihydrotestosterone-d3 is a deuterated form of 11-Ketodihydrotestosterone (11-KDHT), an endogenous steroid and a metabolite of 11 β -hydroxyandrostenedione[1][3]. As a potent androgen receptor (AR) agonist, understanding its properties is crucial for its application in research, particularly in studies related to androgen-dependent prostate cancer cells[1][3].

Property	Value	Source
Molecular Formula	C19H25D3O3	[1] [2]
Molecular Weight	307.44 g/mol	[1]
CAS Number	2479914-02-6	[1] [2]
Appearance	White to off-white solid	[1] [3]
Purity	≥98%	[2]
Deuterium Incorporation	≥99% deuterated forms (d1-d3); ≤1% d0	[2]

The solubility of **11-Ketodihydrotestosterone-d3** is a critical factor in the preparation of a stock solution. The compound is soluble in various organic solvents.

Solvent	Solubility	Notes	Source
DMSO (Dimethyl sulfoxide)	≥ 100 mg/mL (325.27 mM)	Requires sonication and warming. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.	[1]
Ethanol	~20 mg/mL	-	[2]
DMF (Dimethylformamide)	~20 mg/mL	-	[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **11-Ketodihydrotestosterone-d3** in DMSO.

Materials:

- **11-Ketodihydrotestosterone-d3** solid
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Amber glass vial with a PTFE-lined cap
- Volumetric pipette or calibrated micropipettes
- Vortex mixer
- Water bath sonicator

Procedure:

- Equilibration: Allow the vial containing the solid **11-Ketodihydrotestosterone-d3** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of atmospheric moisture.
- Weighing: Accurately weigh the desired amount of **11-Ketodihydrotestosterone-d3** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3074 mg of the compound.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 307.44 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - $\text{Mass (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 307.44 \text{ g/mol} \times 0.001 \text{ L} = 0.00030744 \text{ g} = 0.3074 \text{ mg}$
- Dissolution:
 - Transfer the weighed solid to a clean, dry amber glass vial.

- Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- Tightly cap the vial.
- Solubilization:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the solid is not fully dissolved, sonicate the vial in a water bath at a controlled temperature (e.g., 37°C) for 10-15 minutes[1]. Visually inspect the solution to ensure it is clear and free of particulates.
- Storage:
 - Once fully dissolved, the stock solution should be stored under appropriate conditions to maintain its stability.

Storage and Stability

Proper storage is essential to prevent degradation of the compound and maintain the integrity of the stock solution.

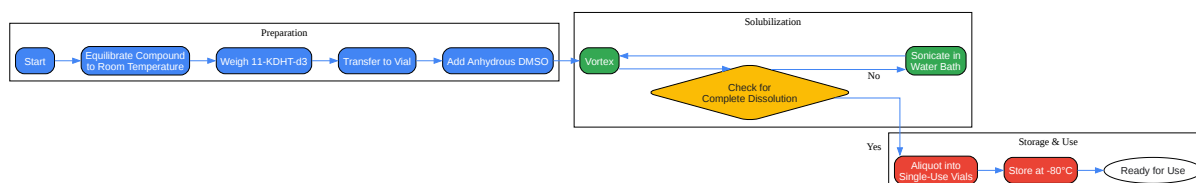
Condition	Duration	Notes	Source
Solid Powder	3 years at -20°C	[1][3]	
In Solvent	6 months at -80°C	Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles.	[1][3]
In Solvent	1 month at -20°C	[1][3]	

Safety Precautions

- **11-Ketodihydrotestosterone-d3**, like other steroid compounds, should be handled with care. It is intended for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the solid compound and its solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Visual Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the logical relationship of 11-Ketodihydrotestosterone as an androgen receptor agonist.



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